

Essential Guide to Handling Sodium p-Cresolate: PPE, Spill Response, and Disposal

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Compound of Interest

Compound Name: *Sodium p-cresolate*

Cat. No.: *B075617*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Sodium p-cresolate**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental risk.

Hazard Identification and Quantitative Data

Sodium p-cresolate is a hazardous chemical that requires careful handling. It is classified as acutely toxic if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.^[1] Vapors can irritate the eyes, nose, and throat.^[2] The substance is corrosive and can be harmful if absorbed through the skin or inhaled.^[2] Furthermore, it is toxic by all routes of exposure, including inhalation, ingestion, and dermal absorption.^[3] When heated, it can ignite, and if heated to decomposition, it emits toxic fumes.^{[4][5]}

Property	Data	Reference
Chemical Name	Sodium 4-methylphenoxyde, Sodium p-cresolate	[2] [6]
CAS Number	1121-70-6	[2]
Molecular Formula	C7H7NaO	[2]
Hazard Classifications	Acute toxicity, Oral (Category 4); Skin Corrosion (Category 1); Skin Sensitization (Sub-category 1B); Serious Eye Damage (Category 1)	[1]
Human Toxicity	Probable Oral Lethal Dose: 50-500 mg/kg	[5]
Fire Hazard	Ignites when heated in air, even when moist. [4] [5] Finely divided and moist material may undergo vigorous oxidation when heated in air. [5]	[4] [5]
Incompatibilities	Strong oxidizers, acids.	[2]
EPA Hazardous Waste No.	F004; U052; D025	[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1] [7] A face shield should also be worn where there is a risk of splashing. [8]
Skin Protection	Gloves: Handle with chemical-resistant gloves (e.g., rubber) that have been inspected for integrity before use. [1] [2] [7] Clothing: Wear fire/flame resistant and impervious clothing, such as chemical-resistant coveralls over a long-sleeved shirt and long pants. [1] [8] Footwear: Chemical-resistant footwear is required. [8]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels below exposure limits. [1] [9] [10] If exposure limits are exceeded or irritation is experienced, a full-face respirator with a combination filter for vapor and particulates should be used. [1] [7] [9] For emergencies or situations with potential over-exposure, a self-contained breathing apparatus (SCBA) is necessary. [3] [10]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **Sodium p-cresolate** in a well-ventilated area.[\[1\]](#)
- Use process enclosures, local exhaust ventilation, or a chemical fume hood to control airborne exposure.[\[9\]](#)[\[10\]](#)
- Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[\[2\]](#)

Safe Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before starting any work.
- Avoid all contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[1\]](#)

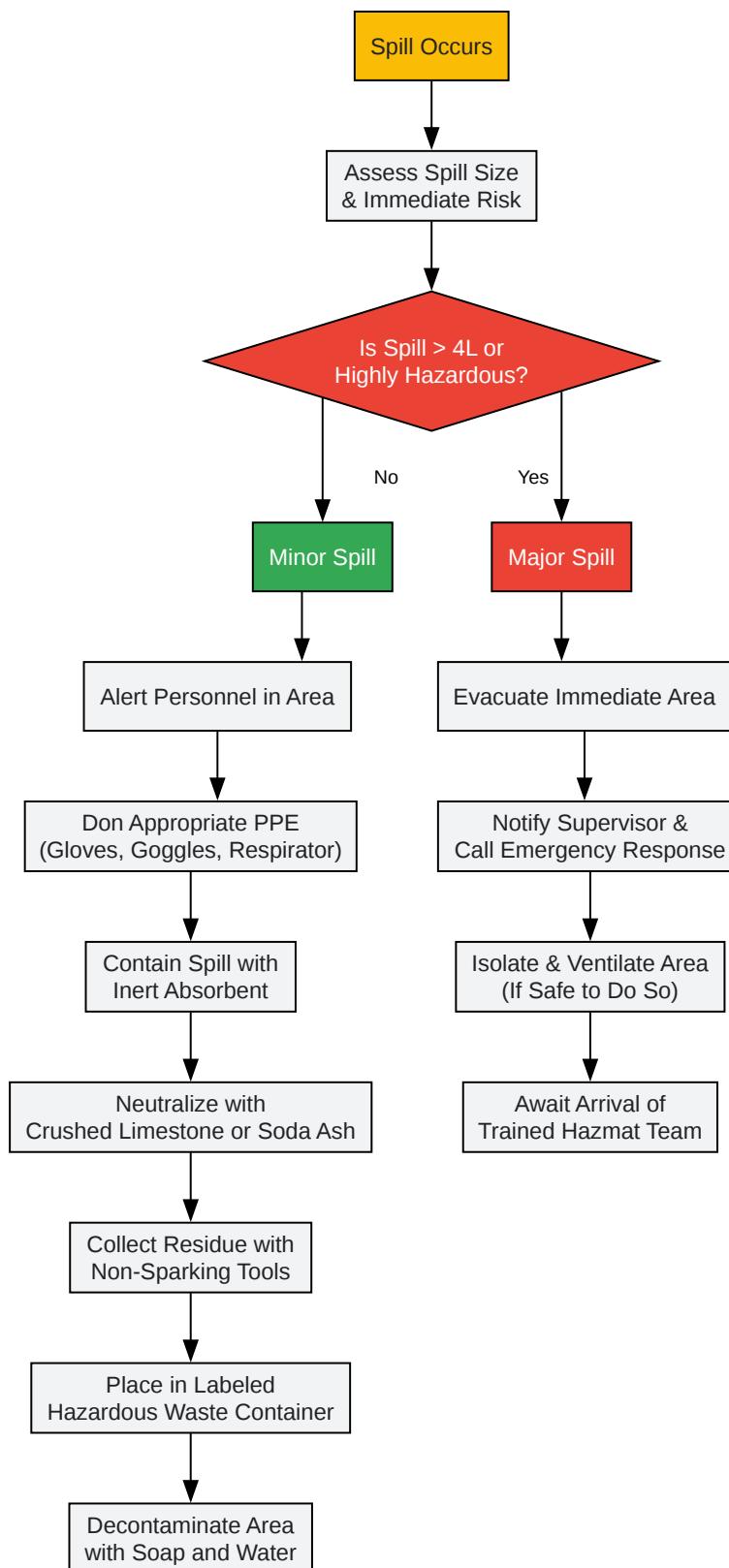
Storage:

- Store containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Store in a locked cabinet or a designated corrosives area.[\[1\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizers and acids, as well as foodstuff containers.[\[1\]](#)[\[2\]](#)
- Protect from heat, sparks, open flames, and direct sunlight.[\[10\]](#)

Emergency Plans: Spill and First Aid

Spill Response Protocol:

A chemical spill should be addressed immediately by trained personnel. The response depends on the size and nature of the spill.

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Caption: Workflow for **Sodium p-cresolate** spill response.

Step-by-Step Spill Cleanup (Minor Spills):

- Evacuate and Ventilate: Ensure adequate ventilation and alert others in the area.[11]
- Wear PPE: Put on the appropriate personal protective equipment as detailed above.
- Contain: Create a dike around the spill using a non-combustible absorbent material like sand, earth, vermiculite, or commercial sorbents.[2][11]
- Neutralize: Cautiously neutralize the spilled material with crushed limestone, soda ash, or lime.[2][3]
- Collect: Once absorbed and neutralized, use a scoop and brush to collect the material and place it into a suitable, labeled container for hazardous waste.[11][12]
- Decontaminate: Clean the spill area thoroughly with soap and water.[11][13]
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous waste.[12]

For major spills (greater than 4 liters or any amount that poses a significant threat), evacuate the area immediately and contact your institution's emergency response team.[11][12][13]

First Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth) and seek immediate medical attention.[1][7][10]
- Skin Contact: Immediately remove all contaminated clothing.[1] Flush the skin with plenty of water for at least 15 minutes.[10] Seek immediate medical attention.[10]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[10] If contact lenses are worn, remove them if possible.[1] Continue rinsing and get immediate medical attention.[1][10]
- Ingestion: Rinse the mouth with water.[1] Do NOT induce vomiting.[1] Seek immediate medical attention by calling a physician or poison control center.[9]

Disposal Plan

All waste containing **Sodium p-cresolate** must be treated as hazardous waste.

- Dispose of contents and containers at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- As a generator of this waste, you must adhere to USEPA regulations for storage, transportation, treatment, and disposal.[\[2\]](#)
- Do not discharge effluents containing this product into sewers, lakes, streams, or other bodies of water.[\[8\]](#)
- Potential disposal methods include incineration in a fluidized bed or rotary kiln incinerator.[\[3\]](#)
Consult with environmental regulatory agencies for guidance.[\[3\]](#)

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